

In-Depth Technical Guide: Crystal Structure of Tris(3,5-dimethylphenyl)phosphine

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Compound of Interest

Compound Name: *Tris(3,5-dimethylphenyl)phosphine*

Cat. No.: B1295133

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This technical guide provides a comprehensive overview of the crystal structure of **Tris(3,5-dimethylphenyl)phosphine**, a bulky triarylphosphine of significant interest in coordination chemistry and catalysis. This document details its crystallographic data, experimental protocols for its synthesis and crystallization, and an exploration of its known applications.

Core Quantitative Data

The crystal structure of **Tris(3,5-dimethylphenyl)phosphine** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below for clear and easy comparison.

Parameter	Value
Chemical Formula	C ₂₄ H ₂₇ P
Formula Weight	346.44 g/mol
Crystal System	Monoclinic
Space Group	P 1 2 ₁ /c 1
Unit Cell Dimensions	
a	14.38617 Å
b	9.00514 Å
c	17.22745 Å
α	90°
β	112.6169°
γ	90°
Volume	2058.5 Å ³
Z	4
Calculated Density	1.118 g/cm ³
Pyramidality Index (Σ C-P-C)	305.35 (16)°[1]
COD Number	2242517

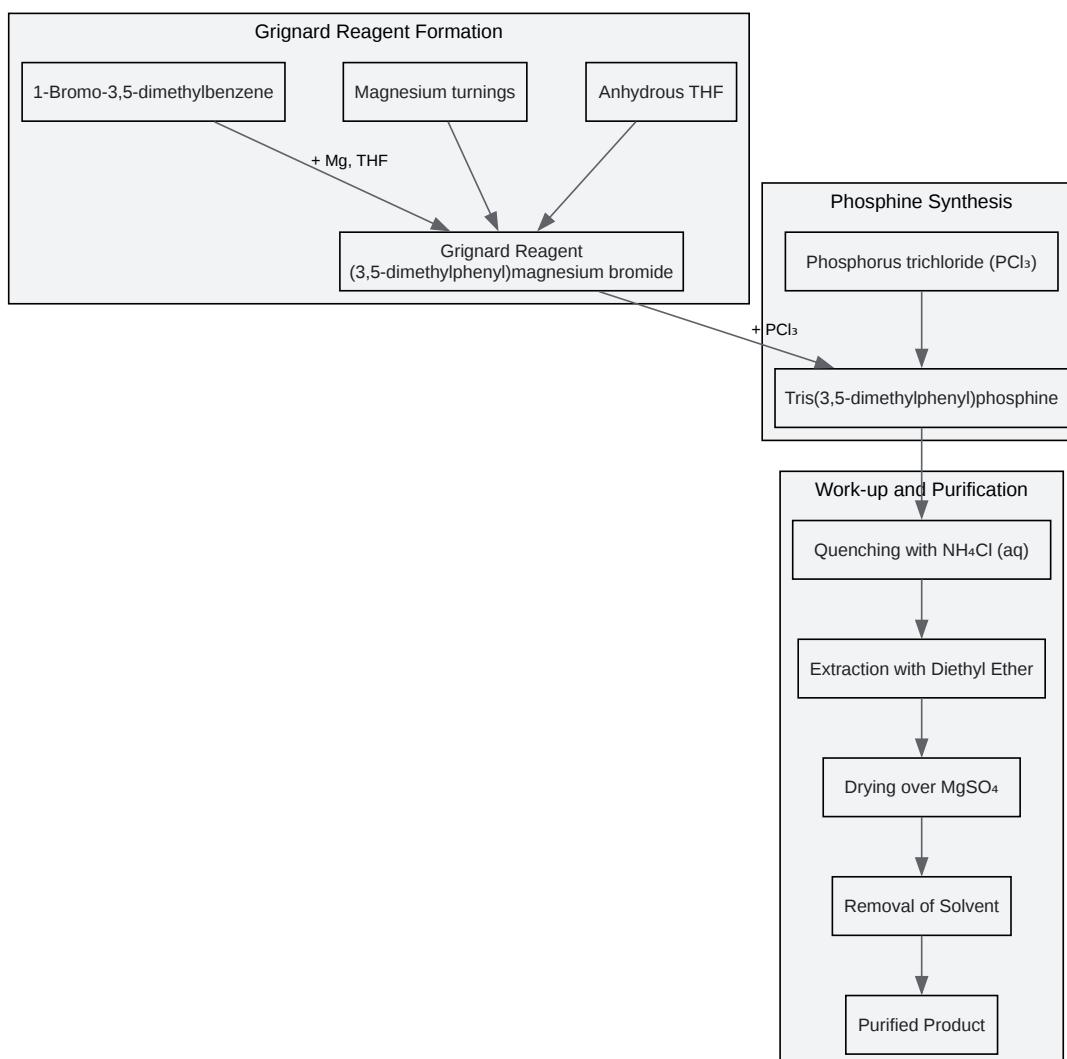
Experimental Protocols

The following sections detail the methodologies for the synthesis and crystallization of **Tris(3,5-dimethylphenyl)phosphine**, as referenced in the primary literature.

Synthesis of Tris(3,5-dimethylphenyl)phosphine

The synthesis of **Tris(3,5-dimethylphenyl)phosphine** is achieved through a Grignard reaction, a common and effective method for the formation of carbon-phosphorus bonds. The general workflow is depicted in the diagram below.

Synthesis Workflow for Tris(3,5-dimethylphenyl)phosphine

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Caption: A flowchart illustrating the synthesis of **Tris(3,5-dimethylphenyl)phosphine**.

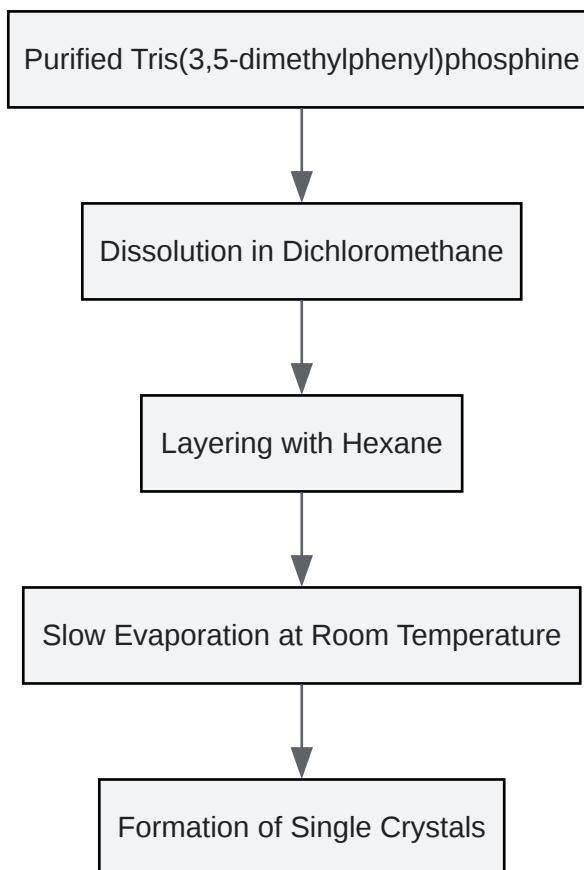
Detailed Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are suspended in anhydrous tetrahydrofuran (THF). A solution of 1-bromo-3,5-dimethylbenzene in anhydrous THF is added dropwise to initiate the formation of the Grignard reagent, (3,5-dimethylphenyl)magnesium bromide. The reaction mixture is typically stirred and may require gentle heating to initiate.
- **Reaction with Phosphorus Trichloride:** The freshly prepared Grignard reagent is cooled in an ice bath. A solution of phosphorus trichloride (PCl_3) in anhydrous THF is then added dropwise with vigorous stirring. The stoichiometry is crucial, with a molar ratio of approximately 3:1 of the Grignard reagent to PCl_3 . After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed to ensure the reaction goes to completion.
- **Work-up and Purification:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl). The resulting mixture is then extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO_4), and the solvent is removed under reduced pressure to yield the crude product. The crude **Tris(3,5-dimethylphenyl)phosphine** can be further purified by recrystallization from a suitable solvent such as ethanol or a mixture of dichloromethane and hexanes.

Crystallization for X-ray Diffraction

Single crystals suitable for X-ray diffraction can be obtained by slow evaporation of a saturated solution of the purified phosphine.

Crystallization Workflow

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References

- 1. researchgate.net [researchgate.net]
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